

In vivo efficacy comparison of fluorinated piperazines

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Compound of Interest

Compound Name: 2-(2-Fluorophenyl)piperazine
dihydrochloride

CAS No.: 115238-06-7

Cat. No.: B2839461

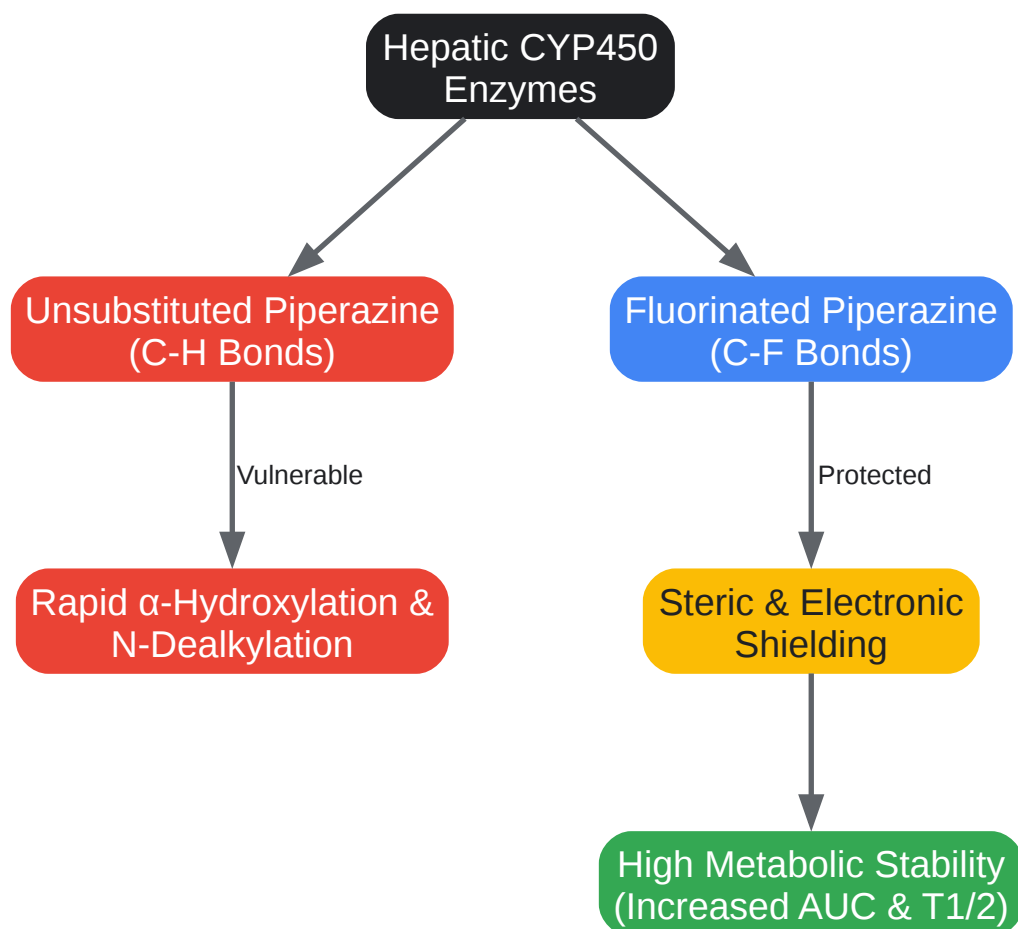
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The Causality of Fluorination: Mechanistic Insights

The decision to introduce fluorine atoms into a piperazine scaffold is rarely arbitrary; it is a calculated intervention designed to manipulate the molecule's stereoelectronic environment.

- **Metabolic Shielding:** Unsubstituted piperazines are highly susceptible to α -hydroxylation and N-dealkylation by hepatic CYP450 enzymes. The C-H bond has a dissociation energy of approximately 98 kcal/mol. By replacing it with a C-F bond (~116 kcal/mol), the site becomes highly resistant to oxidative cleavage. Furthermore, fluorine's intense electronegativity inductively withdraws electron density from the adjacent nitrogen, deactivating the amine lone pair toward CYP-mediated electron abstraction [1].
- **pKa Modulation and Permeability:** The basicity of piperazine nitrogens (typically pKa ~9.0) means they are predominantly protonated at physiological pH (7.4). This positive charge restricts passive diffusion across lipophilic barriers like the blood-brain barrier (BBB) and makes the molecule a prime substrate for P-glycoprotein (P-gp) efflux transporters.

Fluorination lowers the amine's pKa, increasing the fraction of un-ionized drug, thereby enhancing lipophilicity (LogD) and systemic exposure [1].



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Fig 1: Mechanism of CYP450 evasion via strategic fluorination of the piperazine scaffold.

Comparative In Vivo Efficacy & Pharmacokinetics

To objectively evaluate the performance of fluorinated piperazines, we must analyze head-to-head experimental data across different therapeutic indications.

Case Study A: Antiviral & Antiplasmodial Agents

In the development of HIV capsid inhibitors, the non-fluorinated lead compound PF74 exhibited potent in vitro activity but failed translationally due to extreme metabolic lability (HLM T_{1/2} = 0.7 min). By engineering a fluorinated piperazine derivative (Compound 7t), researchers achieved

a remarkable 110-fold increase in metabolic stability (HLM T1/2 = 77.0 min) while simultaneously boosting antiviral potency (EC50 = 0.040 μ M) [2].

Similarly, in antiplasmodial drug discovery, the fluorinated piperazine-hydroxyethylamine analogue Compound 14g demonstrated exceptional in vivo efficacy. When administered to a *Plasmodium berghei* murine model at 30 mg/kg, it maintained systemic presence for over 6 hours and drove a 50% reduction in parasitemia load without observable organ toxicity [3].

Case Study B: Immunomodulatory Therapeutics

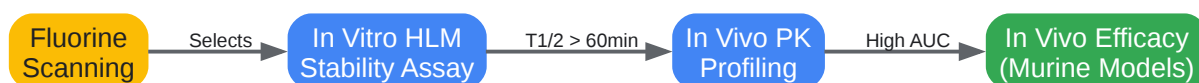
Fluorinated piperazines also excel in complex inflammatory models. In a rat model of oleic acid-induced acute pneumonia, a novel fluorinated piperazine β -cyclodextrin complex, (o-Fph)PPh β CD, was compared against the clinical standard Polyoxidonium. The fluorinated complex successfully restored depleted CD4+ and CD4+CD25+ T-cell populations, demonstrating profound immunomodulatory efficacy and superior target residence time [4].

Table 1: Quantitative Comparison of Piperazine Derivatives

Compound	Structural Modification	Target / Indication	Metabolic T1/2	In Vivo Efficacy Outcome
PF74 (Lead)	Unsubstituted	HIV Capsid	0.7 min (HLM)	Rapid clearance; poor systemic exposure
Compound 7t	Fluorinated Piperazine	HIV Capsid	77.0 min (HLM)	110-fold stability increase; robust antiviral activity
Compound 14g	Fluorinated Piperazine	<i>P. berghei</i> (Malaria)	> 360 min (In Vivo)	50% parasitemia reduction at 30 mg/kg
(o-Fph)PPh β CD	Fluorinated Piperazine	Acute Pneumonia (Rat)	N/A	Complete restoration of CD4+ T-cell subsets

Self-Validating Experimental Protocols

To ensure trustworthiness and reproducibility, the following workflows are designed as self-validating systems. Every step includes specific controls that isolate variables and prove the causality of the observed data.



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Fig 2: Self-validating translational workflow from in vitro stability to in vivo efficacy.

Protocol 1: In Vitro Human Liver Microsome (HLM) Stability Assay

Purpose: To quantify the intrinsic clearance (CL_{int}) and half-life (T_{1/2}) of the fluorinated piperazine prior to animal studies.

- Preparation: Thaw HLM (0.5 mg/mL final protein concentration) on ice. Prepare a 100 mM potassium phosphate buffer (pH 7.4).
- Incubation Mix: Combine HLM, buffer, and the test compound (final concentration 1 μ M).
- Self-Validating Controls:
 - Positive Control: Verapamil (validates that the HLM batch is enzymatically active).
 - Negative Control (NADPH-free): Omit the NADPH regenerating system. Causality: If the compound degrades here, instability is driven by non-CYP mechanisms (e.g., chemical instability or esterases), redirecting the SAR strategy.
- Reaction Initiation: Pre-incubate at 37°C for 5 minutes. Initiate the reaction by adding the NADPH regenerating system.
- Sampling & Quenching: Extract 50 μ L aliquots at 0, 5, 15, 30, and 60 minutes. Immediately quench in 150 μ L of ice-cold acetonitrile containing an internal standard (IS). Causality: The

IS validates extraction recovery and corrects for LC-MS/MS matrix effects.

- Analysis: Centrifuge at 14,000 rpm for 10 mins. Analyze the supernatant via LC-MS/MS to calculate T1/2 based on the log-linear decline of the compound/IS peak area ratio.

Protocol 2: In Vivo Pharmacokinetic & Efficacy Profiling

Purpose: To evaluate systemic exposure and pharmacodynamic response in a murine model.

- Formulation: Dissolve the fluorinated piperazine in a biocompatible vehicle (e.g., 5% DMSO / 95% PEG-400) to ensure complete solvation without precipitation upon injection.
- Dosing (PK Phase): Administer 30 mg/kg via intraperitoneal (i.p.) injection to healthy Swiss albino mice (n=5 per group).
- Blood Sampling: Collect blood via the tail vein at 0.25, 0.5, 1, 2, 4, 6, and 24 hours post-dose into EDTA-coated tubes. Centrifuge to isolate plasma.
- Efficacy Phase (Disease Model): In parallel, infect a separate cohort with *Plasmodium berghei* (or induce pneumonia via oleic acid, depending on the target).
- Self-Validating Controls:
 - Vehicle-Only Group: Establishes the baseline disease progression. Causality: Ensures that any observed reduction in pathology is strictly attributable to the drug's pharmacodynamic action, not handling stress or vehicle toxicity.
 - Standard-of-Care Group: Administer Artesunate (malaria) or Polyoxidonium (pneumonia) to validate the model's responsiveness.
- Readout: Quantify parasitemia via Giemsa-stained blood smears (or T-cell subsets via flow cytometry). Compare the AUC (Area Under the Curve) from the PK phase with the EC50 from the efficacy phase to establish the PK/PD relationship.

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Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)]

- Dr. Brijesh Rathi - Research ID (Synthesis of Fluorinated Piperazine Analogues and HIV Capsid Inhibitors) Source: ResearchID / Scientific Publications URL:[[Link](#)]
- Synthesis and Evaluation of Fluorinated Piperazine-Hydroxyethylamine Analogues as Potential Antiplasmodial Candidates Source: ResearchGate URL:[[Link](#)]
- Targeted Restoration of T-Cell Subsets by a Fluorinated Piperazine Derivative β -Cyclodextrin Complex in Experimental Pulmonary Inflammation Source: MDPI (Molecules, 2025) URL: [[Link](#)]
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